

4-Methylenepiperidine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methylenepiperidine

Cat. No.: B3104435

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **4-methylenepiperidine** and its common salt, **4-methylenepiperidine** hydrochloride. The information is compiled to ensure the safe use of this compound in a laboratory and drug development setting.

Hazard Identification and Classification

4-Methylenepiperidine and its hydrochloride salt are classified as hazardous chemicals. The primary hazards include being corrosive, an irritant, and potentially harmful if swallowed.^[1] The GHS classification indicates that it can cause skin irritation, serious eye irritation, and may be harmful if swallowed.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the available physical and chemical properties for **4-methylenepiperidine** and its hydrochloride salt is provided below.

Property	4-Methylenepiperidine	4-Methylenepiperidine Hydrochloride	Source(s)
Molecular Formula	C ₆ H ₁₁ N	C ₆ H ₁₂ ClN	[2],[1]
Molecular Weight	97.16 g/mol	133.62 g/mol	[2],[1]
Physical Form	Not specified	Solid	
Color	Not specified	White to Off-White	[3]
Melting Point	Not available	148-151°C (Sublimates)	[3]
Solubility	Not available	Chloroform (Slightly), Methanol (Slightly)	[3]
Storage Temperature	Not available	Inert atmosphere, store in freezer, under -20°C	[3]

Toxicological Information

Detailed toxicological data such as LD50 and LC50 values are not readily available in the provided search results. However, the hazard classifications indicate that **4-methylenepiperidine** is harmful if swallowed and causes skin and eye irritation.^{[1][4]} Chronic effects have not been reported.^[4]

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **4-methylenepiperidine**.

Handling:

- Avoid breathing dust, vapor, mist, or gas.^[4]
- Avoid contact with skin and eyes.^[4]
- Use only in a well-ventilated area or under a chemical fume hood.^{[5][6]}
- Wear appropriate personal protective equipment (PPE).^{[4][5]}
- Ground and bond container and receiving equipment to prevent static discharges.^[7]
- Use non-sparking tools.^[7]

Storage:

- Store in a cool, dry, well-ventilated place.^{[4][5]}
- Keep container tightly closed.^{[4][5]}
- For the hydrochloride salt, store in an inert atmosphere and in a freezer at under -20°C.^[3]
- Incompatible with strong oxidizing agents and strong acids.^[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-methylenepiperidine**.

PPE Type	Specifications	Source(s)
Eye/Face Protection	Chemical splash goggles or face shield.	[4]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber), chemical apron or coveralls.	[4]
Respiratory Protection	A NIOSH/MSHA approved air-purifying respirator for dusts or mists.	[4]

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.	[4]
Ingestion	If swallowed, wash out mouth with water. Do NOT induce vomiting. Get medical aid.	[4][7]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[4][7]

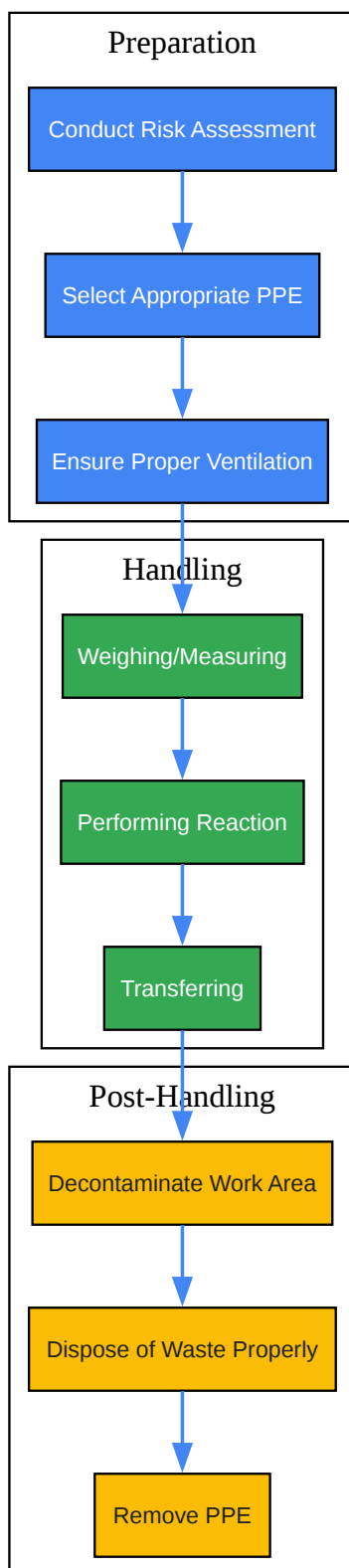
Experimental Protocols

Detailed experimental protocols for the generation of the safety data presented are not available in the public domain search results. For specific experimental methodologies, it is recommended to consult the direct suppliers or manufacturers of the chemical.

Visualizations

Logical Workflow for Safe Handling

The following diagram illustrates a safe handling workflow for **4-methylenepiperidine**.

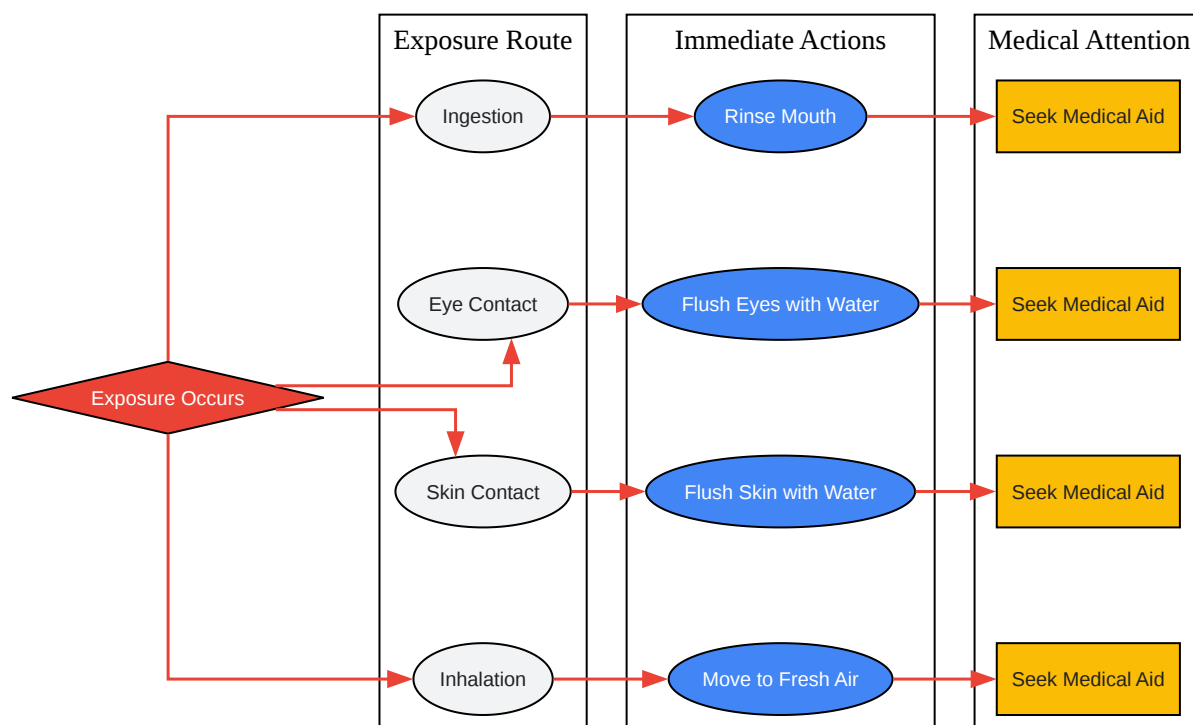


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Caption: Safe handling workflow for **4-methylenepiperidine**.

First Aid Decision-Making Process

This diagram outlines the decision-making process for first aid based on the route of exposure.



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Caption: First aid decision process for exposure incidents.

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